

3-Amino-5-bromopyridine-2-carboxamide molecular weight and formula

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Compound of Interest

Compound Name: 3-Amino-5-bromopyridine-2-carboxamide

Cat. No.: B112891

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Technical Guide: 3-Amino-5-bromopyridine-2-carboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and synthesis of **3-Amino-5-bromopyridine-2-carboxamide**, a key intermediate in pharmaceutical and agrochemical research.

Core Compound Data

The fundamental molecular properties of **3-Amino-5-bromopyridine-2-carboxamide** are summarized below. These values are critical for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value
Chemical Name	3-Amino-5-bromopyridine-2-carboxamide
CAS Number	669066-89-1
Molecular Formula	C ₆ H ₆ BrN ₃ O ^[1] ^[2]
Molecular Weight	216.04 g/mol ^[1]

Synthesis Protocol

A robust method for the preparation of **3-Amino-5-bromopyridine-2-carboxamide** involves the reduction of a nitro-group precursor. The following protocol is detailed for laboratory-scale synthesis.^[3]

Experimental Protocol: Reduction of 5-bromo-3-nitropyridine-2-carboxamide

Materials:

- 5-bromo-3-nitropyridine-2-carboxamide (1.0 eq, 1.63 mmol, 400 mg)
- Iron powder (3.0 eq, 4.89 mmol, 273 mg)
- Ammonium chloride (5.0 eq, 8.15 mmol, 435 mg)
- Methanol (6 mL)
- Water (3 mL)
- Chloroform
- Diatomaceous earth

Procedure:

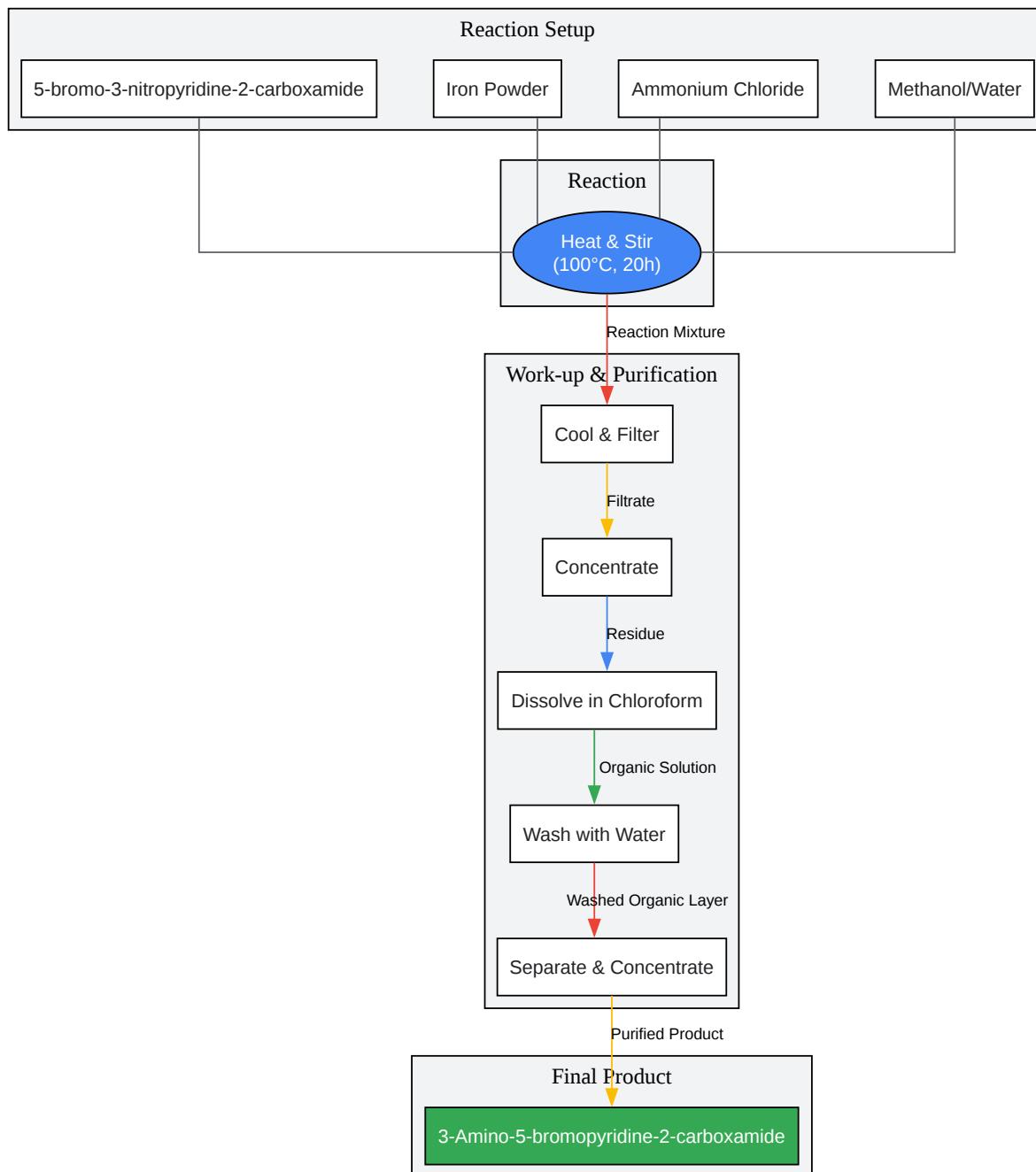
- A suspension of 5-bromo-3-nitropyridine-2-carboxamide, iron powder, and ammonium chloride is prepared in a solvent mixture of methanol and water.
- The reaction mixture is heated to 100°C and stirred for 20 hours.
- Upon completion, the reaction is cooled to room temperature.
- The mixture is filtered through diatomaceous earth, and the filter cake is washed with methanol.
- The filtrates are combined and concentrated under reduced pressure to remove the solvent.

- The resulting residue is dissolved in chloroform.
- The organic layer is washed with water, separated, and then concentrated under reduced pressure to yield the final product, **3-amino-5-bromopyridine-2-carboxamide**.^[3]

Yield: 70% (246 mg).^[3]

Synthesis Workflow

The synthesis of **3-Amino-5-bromopyridine-2-carboxamide** can be visualized as a multi-step process from starting material to the final, purified compound.

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Caption: Synthesis workflow for **3-Amino-5-bromopyridine-2-carboxamide**.

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